

Application Notes and Protocols for 1,2-Dibromo-1,2-dichloroethane

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Compound of Interest

Compound Name: 1,2-Dibromo-1,2-dichloroethane

Cat. No.: B1202211

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or safety training. Always consult the Safety Data Sheet (SDS) and adhere to your institution's safety protocols before handling any chemical.

Introduction

1,2-Dibromo-1,2-dichloroethane is a halogenated hydrocarbon with the chemical formula $C_2H_2Br_2Cl_2$.^{[1][2][3]} It is a colorless to pale yellow liquid with a sweet, chloroform-like odor.^{[3][4]}^[5] Due to its toxicity, its use is highly regulated, and extreme caution must be exercised during handling, storage, and disposal.^[3] These application notes provide a comprehensive guide to the safe laboratory use of **1,2-Dibromo-1,2-dichloroethane**.

Physicochemical and Toxicological Data

A summary of the key physical, chemical, and toxicological properties of **1,2-Dibromo-1,2-dichloroethane** is presented below.

Property	Value	Reference
Molecular Formula	C ₂ H ₂ Br ₂ Cl ₂	[1][2][3]
Molecular Weight	256.75 g/mol	[1][2][3]
CAS Number	683-68-1	[1][2][3]
Appearance	Colorless to pale yellow liquid	[3][5]
Odor	Sweet, chloroform-like	[3]
Boiling Point	195 °C	[3][5]
Melting Point	-27 °C	[3]
Density	2.135 g/cm ³	[3][5]
Solubility	Soluble in alcohol, ether, acetone, and benzene.	[5]
Toxicity	Highly toxic if swallowed, in contact with skin, or if inhaled. [6] Causes skin and serious eye irritation.[7] May cause respiratory irritation.[7] Suspected of causing cancer. [7]	

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary:

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin.[7][6]
- Skin Corrosion/Irritation: Causes skin irritation and may cause chemical burns upon prolonged contact.
- Eye Damage/Irritation: Causes serious eye irritation and possible corneal damage.

- Respiratory Irritation: May cause irritation to the respiratory tract.[7][8]
- Carcinogenicity: May cause cancer.[7]
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[7]

Personal Protective Equipment (PPE):

PPE	Specification
Hand Protection	Chemical-resistant gloves (e.g., Viton®, Barrier®). Nitrile gloves are not recommended for prolonged contact.
Eye Protection	Tightly fitting safety goggles and a face shield. [9]
Skin and Body Protection	A lab coat, full-length pants, and closed-toe shoes are mandatory.[9] For larger quantities or in case of a spill, a chemical-resistant apron or suit is recommended.
Respiratory Protection	All work must be conducted in a certified chemical fume hood.[9] If a fume hood is not available or in case of a large spill, a self-contained breathing apparatus (SCBA) is required.[4]

Experimental Protocols: Safe Handling and Usage

General Handling and Preparation

- Risk Assessment: Before any experiment, conduct a thorough risk assessment for the entire procedure.
- Fume Hood: All manipulations of **1,2-Dibromo-1,2-dichloroethane** must be performed within a properly functioning chemical fume hood.[9]
- PPE: Don all required personal protective equipment as specified in Section 3.

- **Spill Kit:** Ensure a spill kit appropriate for halogenated solvents is readily available.
- **Emergency Equipment:** Verify the location and functionality of the nearest safety shower and eyewash station.^[9]
- **Avoid Incompatibilities:** Keep away from strong bases, strong oxidants, and powdered metals such as aluminum and magnesium, as it can react vigorously.^[4]

Dispensing and Use in a Reaction

- **Container Inspection:** Before use, inspect the container for any damage or leaks.
- **Inert Atmosphere:** If the reaction is sensitive to air or moisture, use standard inert atmosphere techniques (e.g., nitrogen or argon).
- **Dispensing:** Use a syringe or cannula for transferring small volumes. For larger volumes, use a graduated cylinder or a dropping funnel. All transfers should be done in the fume hood.
- **Heating:** If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.
- **Reaction Monitoring:** Monitor the reaction closely for any signs of an uncontrolled exothermic reaction.

Storage and Waste Disposal

Storage

- Store in a tightly closed, properly labeled container.^[1]
- Keep in a cool, dry, and well-ventilated area.^[1]
- Store away from incompatible materials.^[1]
- The storage area should be a locked cabinet or a room with restricted access.

Waste Disposal

- **Contaminated Materials:** All materials contaminated with **1,2-Dibromo-1,2-dichloroethane** (e.g., gloves, paper towels, pipette tips) must be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **1,2-Dibromo-1,2-dichloroethane** in a properly labeled, sealed, and chemical-resistant waste container. Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety office.
- **Disposal Regulations:** Dispose of all waste in accordance with local, state, and federal regulations.^{[1][10]} Do not pour down the drain.^{[1][11]}

Emergency Procedures

Spills

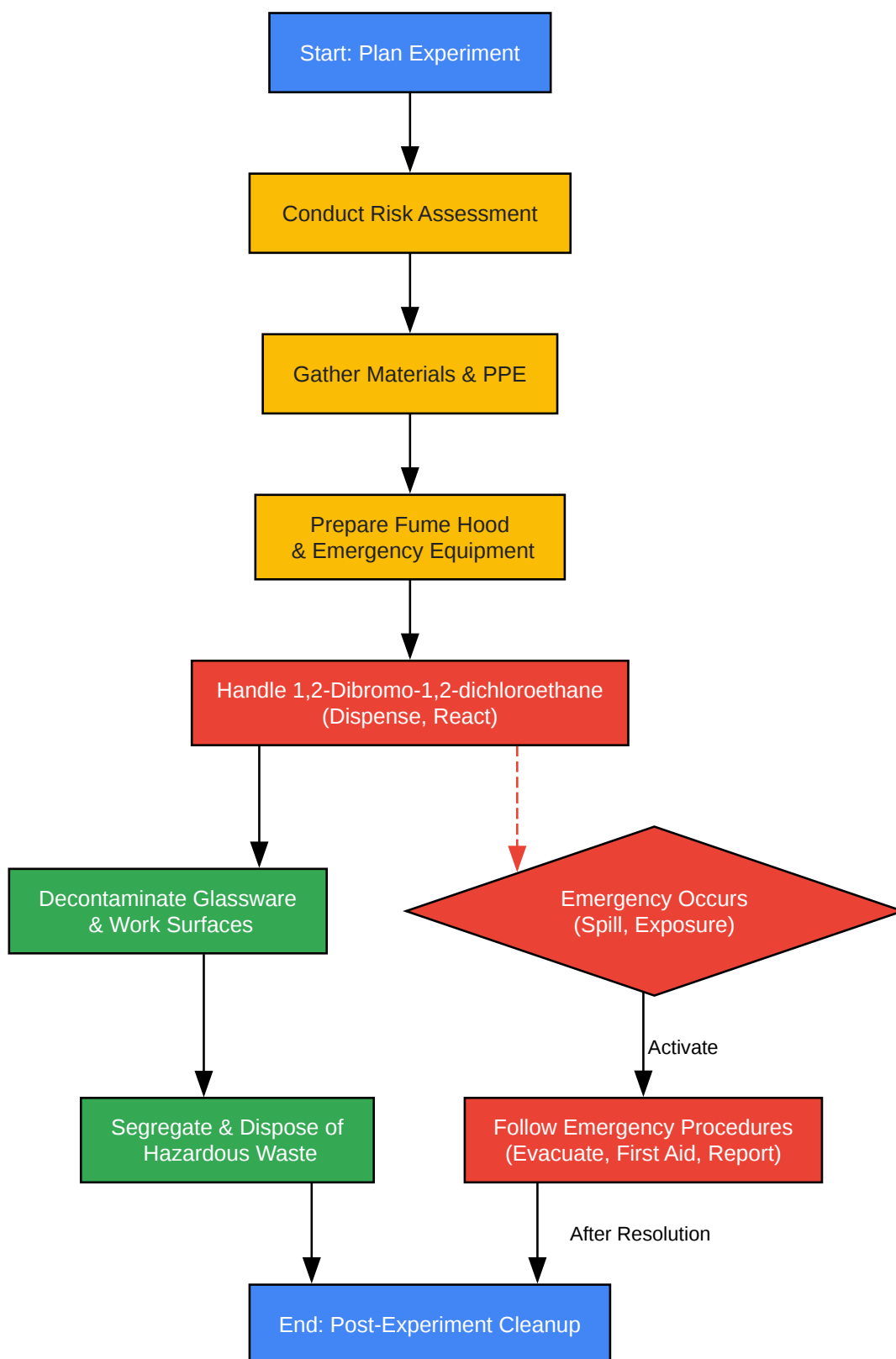
- **Evacuate:** Immediately evacuate the area and alert others.
- **Ventilate:** Ensure the area is well-ventilated, but do not do so at the risk of personal exposure.
- **Containment:** If it is safe to do so, contain the spill using a chemical spill kit with an absorbent material suitable for halogenated solvents.
- **Cleanup:** Trained personnel wearing appropriate PPE, including respiratory protection, should perform the cleanup.
- **Reporting:** Report the spill to your institution's safety officer.

First Aid

- **Inhalation:** Move the affected person to fresh air immediately.^{[1][7]} If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.^{[1][7]}
- **Skin Contact:** Immediately remove all contaminated clothing.^{[1][7]} Wash the affected area with soap and plenty of water for at least 15 minutes.^[1] Seek immediate medical attention.^{[1][7]}

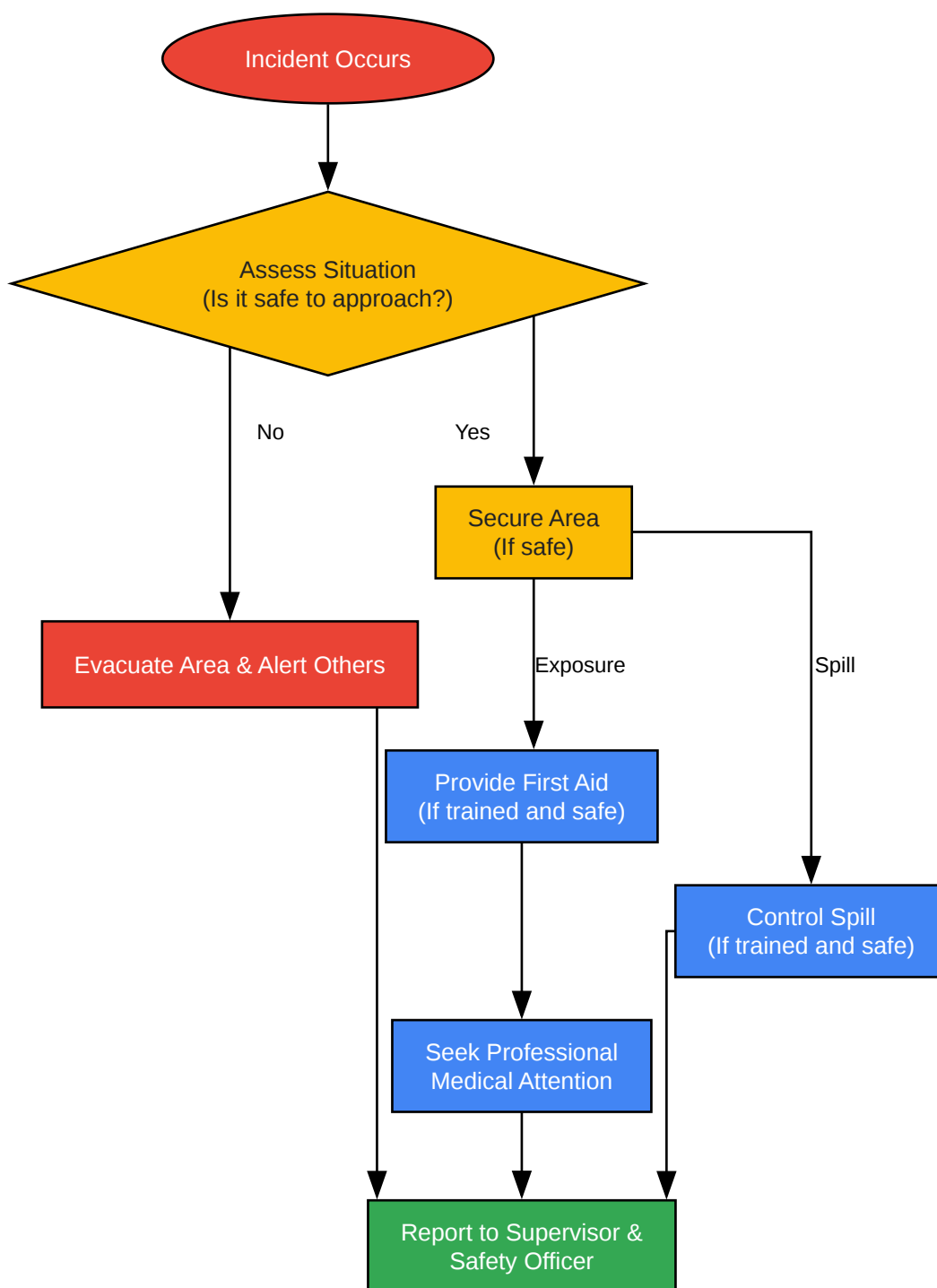
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water.[\[1\]](#)[\[7\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)

Visualizations



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Caption: Workflow for the safe handling of **1,2-Dibromo-1,2-dichloroethane**.



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Caption: Logical flow for emergency response to an incident.

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